

Total Synthesis of Isocalophyllic Acid: A Protocol Overview

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Compound of Interest

Compound Name: *Isocalophyllic acid*

Cat. No.: *B1231181*

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Currently, a complete, peer-reviewed total synthesis protocol for **isocalophyllic acid** has not been detailed in the scientific literature. Research has primarily focused on its isolation from natural sources and the synthesis of related compounds. This document provides a comprehensive overview of **isocalophyllic acid**, including its properties, natural sources, and established isolation protocols, which are essential for obtaining the compound for research and development purposes.

Compound Profile: Isocalophyllic Acid

Isocalophyllic acid is a natural product belonging to the coumarin class of compounds. It is characterized by a complex tetracyclic core.

Property	Value
Molecular Formula	C ₂₅ H ₂₄ O ₆
Molecular Weight	420.45 g/mol
IUPAC Name	(Z)-3-[(2R,3S)-5-hydroxy-2,3,8,8-tetramethyl-4-oxo-2,3-dihydropyrano[2,3-h]chromen-6-yl]-3-phenylprop-2-enoic acid[1]
CAS Number	157810-76-9[1]
Appearance	Not specified in literature; likely a crystalline solid.
Solubility	Expected to be soluble in common organic solvents like methanol, ethyl acetate, and dichloromethane.

Natural Sources and Isolation

Isocalophylllic acid and its isomers have been isolated from various parts of plants belonging to the Calophyllum genus, most notably Calophyllum inophyllum and Calophyllum brasiliense.

[1] The general methodology for its extraction and purification is outlined below.

Experimental Protocol: Isolation from Calophyllum inophyllum Seeds

This protocol provides a standard procedure for the isolation of **isocalophylllic acid** from its natural source.

1. Plant Material Preparation:

- Air-dry the seeds of Calophyllum inophyllum at room temperature until a constant weight is achieved.
- Grind the dried seeds into a coarse powder using a laboratory mill.

2. Extraction:

- Macerate the powdered seeds (e.g., 500 g) with a suitable solvent such as methanol or a mixture of dichloromethane and methanol (1:1 v/v) at room temperature for 48-72 hours.
- Filter the mixture to separate the plant residue from the solvent extract.
- Repeat the extraction process with fresh solvent to ensure maximum yield.
- Combine the filtrates and concentrate them under reduced pressure using a rotary evaporator to obtain the crude extract.

3. Chromatographic Purification:

- Silica Gel Column Chromatography:
- Adsorb the crude extract onto a small amount of silica gel.
- Prepare a silica gel column (60-120 mesh) packed in a non-polar solvent (e.g., n-hexane).
- Load the sample onto the column.
- Elute the column with a solvent gradient of increasing polarity, typically starting with n-hexane and gradually introducing ethyl acetate.
- Collect fractions and monitor them by Thin Layer Chromatography (TLC).
- Further Purification:
- Combine the fractions containing the target compound.
- Further purify the combined fractions using preparative TLC or a second column chromatography step (e.g., Sephadex LH-20) if necessary.
- Recrystallization:
- Dissolve the purified solid in a minimal amount of a suitable hot solvent (e.g., methanol).
- Allow the solution to cool slowly to induce crystallization.
- Collect the crystals by filtration and wash with a small amount of cold solvent.
- Dry the pure crystals of **isocalophylllic acid** under vacuum.

4. Structural Elucidation:

- Confirm the identity and purity of the isolated **isocalophylllic acid** using spectroscopic techniques, including ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR spectroscopy.

Quantitative Data from Isolation Studies

The yield of **isocalophylllic acid** and related coumarins from natural sources can vary significantly depending on the plant part, geographical location, and extraction method.

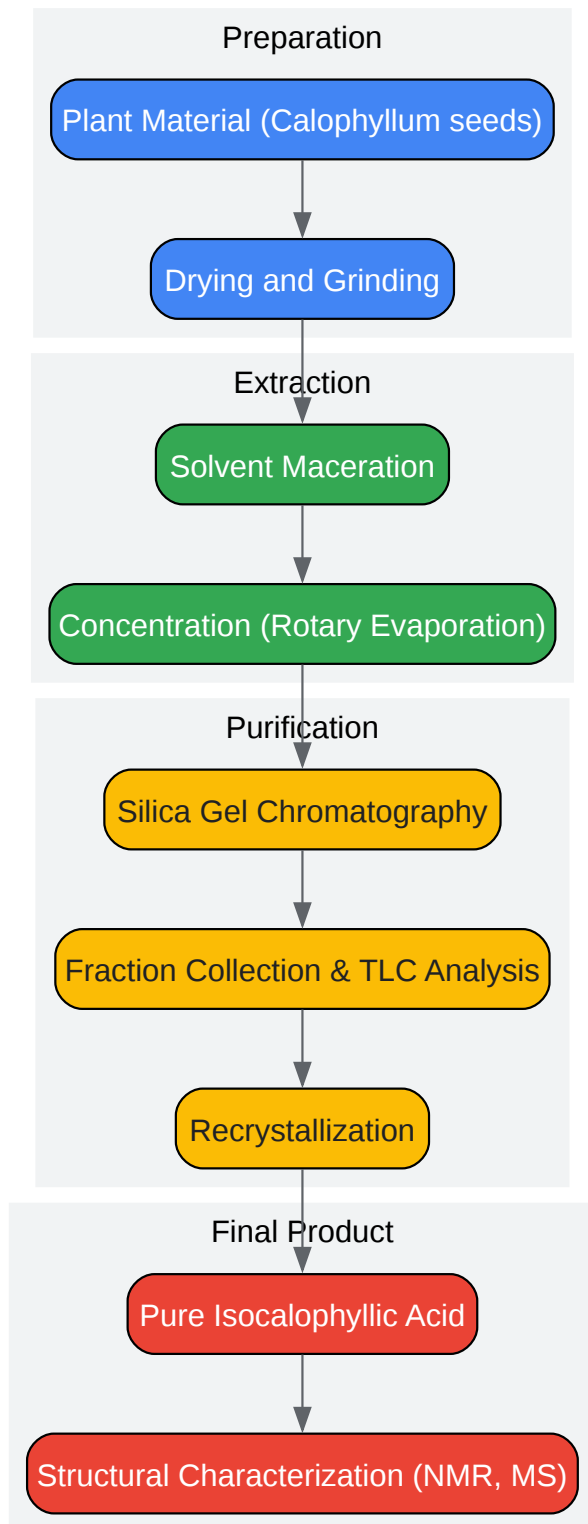
Compound	Source	Extraction/Purification Method	Yield (%)
Calophyllolide	C. inophyllum seed powder	Dichloromethane:metanol maceration, silica gel chromatography, recrystallization	0.118
Calophyllolide	C. inophyllum bark	Not specified	0.001

Note: Data for the closely related compound calophyllolide is presented to provide an approximate expectation of yields.

Visualizing the Isolation Workflow

The following diagram illustrates the general workflow for the isolation of **isocalophylllic acid** from a natural source.

Isolation Workflow for Isocalophyllic Acid



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Caption: General workflow for isolating **Isocalophyllic acid**.

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References

- 1. Isocalophyllic acid | C₂₅H₂₄O₆ | CID 6473848 - PubChem [pubchem.ncbi.nlm.nih.gov]
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